

Application Notes and Protocols for Trifluoronitrosomethane Cylinders

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Compound of Interest

Compound Name: Trifluoronitrosomethane

Cat. No.: B1596166

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **Trifluoronitrosomethane** (CF_3NO) cylinders in a laboratory setting.

Trifluoronitrosomethane is a toxic, blue-colored gas utilized in organic synthesis and drug development as a source of the trifluoromethyl group.[1][2] Adherence to these procedures is critical to ensure personnel safety and experimental success.

Properties and Hazards

Trifluoronitrosomethane is a hazardous substance that requires careful management. It is toxic if inhaled, in contact with skin, or swallowed.[3] It is also a liquefied gas under pressure and may explode if heated.[3]

Physical and Chemical Properties

Property	Value
Molecular Formula	CF_3NO
Molar Mass	99.01 g/mol [1]
Appearance	Blue to deep-blue gas[1]
Boiling Point	-85 °C[1]
Melting Point	-196.6 °C[1]

Hazard Identification

Hazard	GHS Classification	Precautionary Statement
Acute Toxicity	Toxic if swallowed, in contact with skin or if inhaled (H301+H311+H331)[3]	P261: Avoid breathing gas/vapors. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Gas Under Pressure	Contains gas under pressure; may explode if heated (H280) [3]	P410 + P403: Protect from sunlight. Store in a well-ventilated place.[4]
Skin Irritation	Causes skin irritation (H315)[3]	P302 + P352: IF ON SKIN: Wash with plenty of water.
Eye Irritation	Causes serious eye irritation (H319)[3]	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	May cause respiratory irritation (H335)[3]	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Cylinder Handling and Storage

Proper handling and storage of **Trifluoronitrosomethane** cylinders are paramount to laboratory safety.

Receiving and Transporting Cylinders

- Inspect cylinders upon receipt for any signs of damage or leaks.
- Always use a cylinder cart to transport cylinders, ensuring they are securely strapped in.

- Never move a cylinder with the regulator attached.

Storage Procedures

- Store cylinders in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
[\[3\]](#)
- Protect cylinders from direct sunlight.[\[3\]](#)
- Do not expose cylinders to temperatures exceeding 50 °C.[\[3\]](#)
- Securely chain or strap cylinders in an upright position to a wall or benchtop.
- Store flammable gas cylinders separately from oxidizing agents.
- Empty cylinders should be clearly marked as "EMPTY" and stored separately from full cylinders.

Experimental Protocols

The following are generalized protocols for the use of **Trifluoronitrosomethane** in a laboratory setting. These should be adapted based on the specific reaction conditions and scale.

General Setup for Gas Addition

A typical setup for the addition of **Trifluoronitrosomethane** to a reaction mixture involves a gas-tight apparatus.

Materials:

- **Trifluoronitrosomethane** cylinder with a two-stage pressure regulator.
- Inert gas (Nitrogen or Argon) supply.
- Schlenk line or similar inert atmosphere manifold.
- Reaction flask with a gas inlet, a gas outlet to a scrubber, and a septum for reagent addition.
- Flow meter or bubbler to monitor gas flow.

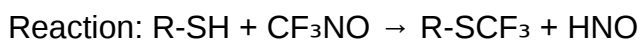
- Scrubber containing a suitable quenching agent (e.g., sodium bisulfite solution).

Procedure:

- Assemble the reaction apparatus and ensure all connections are gas-tight.
- Purge the entire system with an inert gas.
- Cool the reaction flask to the desired temperature.
- Slowly open the main valve on the **Trifluoronitrosomethane** cylinder.
- Adjust the regulator to the desired delivery pressure.
- Initiate a slow and controlled flow of **Trifluoronitrosomethane** into the reaction mixture.
- Monitor the reaction progress by appropriate analytical techniques.
- Upon completion, stop the flow of **Trifluoronitrosomethane** and close the cylinder valve.
- Purge the system with inert gas to remove any residual **Trifluoronitrosomethane**.

Illustrative Protocol: Trifluoromethylation of a Thiol

This protocol describes a representative reaction where **Trifluoronitrosomethane** is used as a trifluoromethylating agent.



Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a gas inlet adapter, a thermometer, and a septum, dissolve the thiol substrate in a suitable solvent under an inert atmosphere.
- Cool the solution to the desired reaction temperature (e.g., -78 °C) using a dry ice/acetone bath.

- Slowly bubble **Trifluoronitrosomethane** gas through the solution via a cannula or gas dispersion tube. The characteristic blue color of the gas should disappear as it reacts.
- Monitor the reaction by TLC or GC-MS.
- Once the starting material is consumed, stop the gas flow and purge the flask with nitrogen.
- Quench the reaction by the slow addition of a suitable reagent.
- Allow the reaction mixture to warm to room temperature and proceed with standard aqueous workup and purification.

Emergency Procedures

Leak Detection

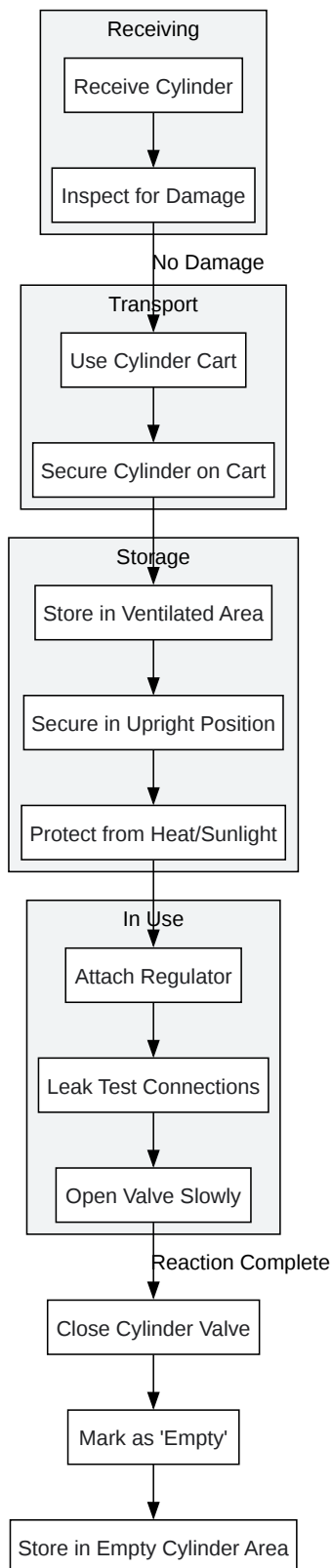
- Regularly check for leaks using a compatible leak detection solution (e.g., soapy water) at all connections.
- If a leak is detected, immediately close the cylinder valve and ventilate the area.
- Do not attempt to repair a leaking cylinder. Contact the supplier.

First Aid

Exposure	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.[4] In case of frostbite, thaw frosted parts with lukewarm water. Do not rub the affected area.[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

Visualizations

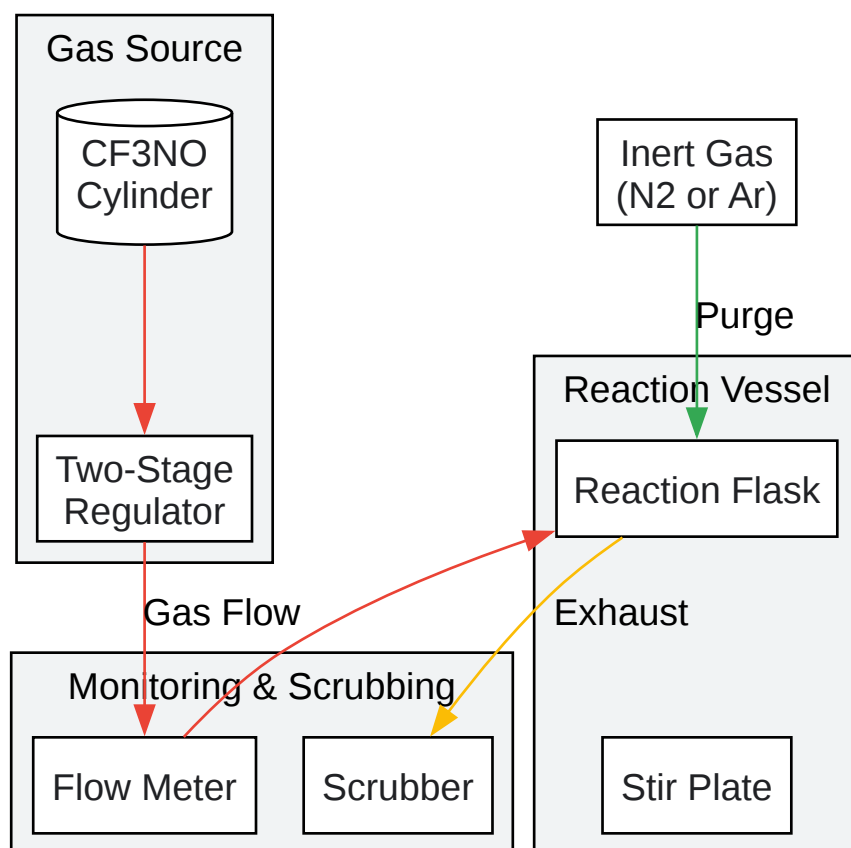
Cylinder Handling Workflow



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Caption: Workflow for **Trifluoronitrosomethane** Cylinder Handling.

Experimental Setup for Gas Addition



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Caption: Schematic of an Experimental Setup for Gas Addition.

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References

- 1. Trifluoronitrosomethane - Wikipedia [en.wikipedia.org]
- 2. 16.4.3 Operation of Compressed Gas Cylinders | Environment, Health and Safety [ehs.cornell.edu]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. files.apsafetytraining.com [files.apsafetytraining.com]
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